

Introduction: The Architectural Elegance of Calixarenes

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Compound of Interest

Compound Name: 1-Methoxycalix[6]arene

CAS No.: 106750-73-6

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Calixarenes are a class of macrocyclic compounds formed from the condensation of phenols and formaldehyde.^[1] Their name is derived from the Greek word calix, meaning chalice or vase, which aptly describes their characteristic three-dimensional basket-like shape.^[1] This structure features a wide "upper rim" and a narrow "lower rim," creating a hydrophobic central cavity capable of encapsulating smaller "guest" molecules or ions.^[1] This capacity for host-guest chemistry makes calixarenes highly valuable platforms in supramolecular chemistry, with applications ranging from chemical sensing to environmental remediation and, most notably, advanced drug delivery systems.^{[2][3][4][5][6]}

This guide focuses specifically on 1-methoxycalixarenes, a class of O-alkylated derivatives where one of the phenolic hydroxyl groups on the lower rim is replaced by a methoxy group. This seemingly minor modification has profound implications for the molecule's fundamental properties. It restricts conformational flexibility, alters the electronic nature of the cavity, and provides a vector for further functionalization, making these compounds particularly compelling for the rational design of sophisticated molecular systems.

Synthesis: Forging the Molecular Basket

The synthesis of a 1-methoxycalixarene is typically achieved through the selective O-alkylation of a parent calixarene. The choice of reaction conditions is critical to control the degree and position of substitution, ensuring the desired mono-methoxy product is favored over di-, tri-, or fully-substituted analogues.

Experimental Protocol: Selective Monomethylation of p-tert-butylcalix[7]arene

This protocol describes a common method for synthesizing a monomethylated calix[7]arene, a representative 1-methoxycalixarene. The causality behind each step is explained to provide insight into the reaction mechanism.

Materials:

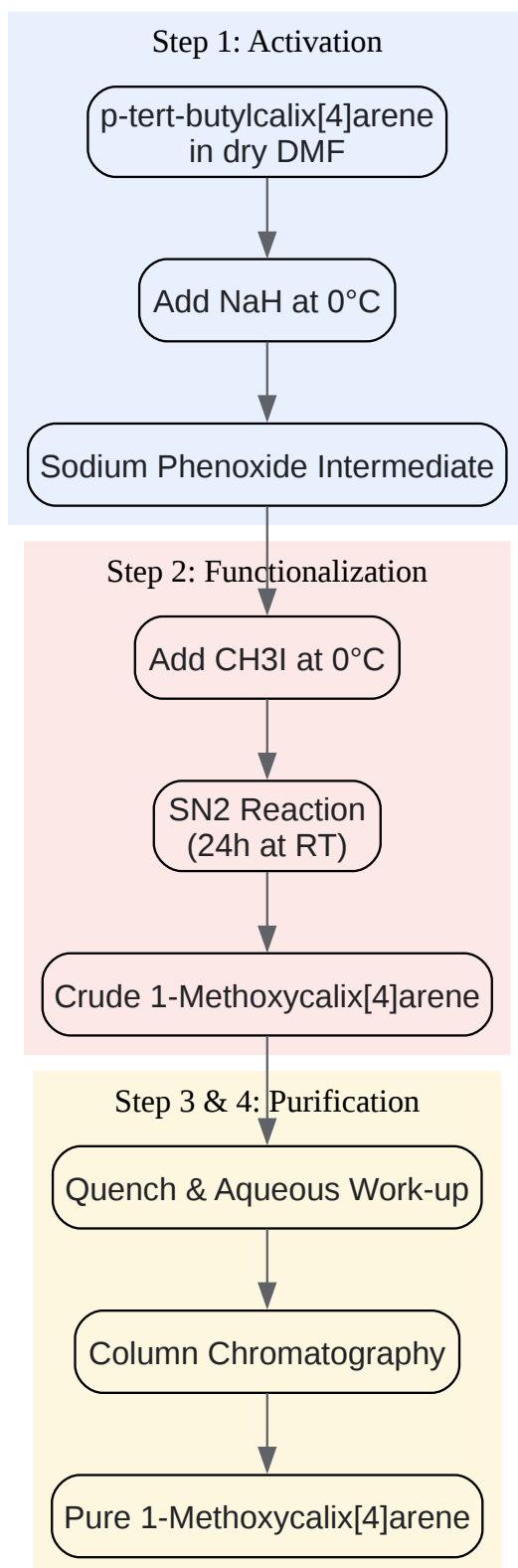
- p-tert-butylcalix[7]arene
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Methyl iodide (CH₃I)
- Dry N,N-Dimethylformamide (DMF)
- Toluene
- Methanol
- Hydrochloric acid (1 M)
- Dichloromethane (DCM)
- Silica gel for column chromatography

Step-by-Step Methodology:

- Deprotonation (Activation): A solution of p-tert-butylcalix[7]arene in dry DMF is prepared in a flame-dried, three-neck flask under an inert nitrogen atmosphere. Sodium hydride (NaH) is added portion-wise at 0°C.

- Scientific Rationale: NaH serves as a strong, non-nucleophilic base. Its function is to deprotonate one of the phenolic hydroxyl groups on the lower rim, forming a sodium phenoxide intermediate. This deprotonation is the critical activation step, as the resulting phenoxide is a significantly more potent nucleophile than the neutral hydroxyl group, priming it for the subsequent alkylation.^[8]
- Alkylation (Functionalization): After stirring for 1-2 hours to ensure complete deprotonation, methyl iodide (CH₃I) is added dropwise to the solution at 0°C. The reaction is then allowed to warm to room temperature and stirred for 24 hours.
 - Scientific Rationale: Methyl iodide is the electrophilic methylating agent. The nucleophilic phenoxide attacks the electrophilic methyl group in a classic S_N2 reaction, displacing the iodide leaving group and forming the desired ether linkage. Using a stoichiometric amount of base and methylating agent favors monosubstitution.
- Quenching and Work-up: The reaction is carefully quenched by the slow addition of methanol to consume any unreacted NaH. The solvent is removed under reduced pressure. The resulting residue is dissolved in a mixture of toluene and water, and the aqueous layer is acidified with 1 M HCl. The organic layer is separated, washed with brine, and dried over anhydrous sodium sulfate.
 - Scientific Rationale: Quenching deactivates the highly reactive NaH. The aqueous work-up serves to remove inorganic salts and unreacted polar starting materials. Acidification ensures that any unreacted phenoxides are reprotonated back to hydroxyl groups.
- Purification: The crude product is purified by column chromatography on silica gel using a gradient of ethyl acetate in hexane or dichloromethane.
 - Scientific Rationale: Chromatography is essential to separate the target 1-methoxycalix^[7]arene from unreacted starting material and the various other potential products (di-, tri-, and tetra-methylated calixarenes), which have different polarities.

The workflow for this synthesis is illustrated below.



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Workflow for the synthesis of 1-Methoxycalix[7]arene.

Conformational Dynamics: A Tale of Four Isomers

One of the most defining characteristics of calix[7]arenes is their conformational flexibility, arising from rotation around the methylene bridges that link the phenolic units.^[9] For a calix[7]arene, four primary conformations exist: cone, partial cone, 1,2-alternate, and 1,3-alternate.^{[1][9]}

In the parent calix[7]arene, these conformers can interconvert rapidly in solution. However, the introduction of even a single methoxy group on the lower rim significantly hinders this process. The methoxy group is bulkier than the hydroxyl group and its rotation through the annulus of the macrocycle is energetically unfavorable. This "locks" the calixarene, often stabilizing the cone conformation, where all four aromatic rings point in the same direction.

The four principal conformations are described below:

- **Cone:** All four phenolic units are oriented on the same side of the plane defined by the methylene bridges. This is often the most stable conformation for parent calix[7]arenes due to stabilizing intramolecular hydrogen bonding between the lower-rim hydroxyl groups.^{[1][10]}
- **Partial Cone (paco):** Three phenolic units are on one side of the plane, while one is inverted.
- **1,2-Alternate:** Two adjacent phenolic units are on one side, and the other two adjacent units are on the opposite side.
- **1,3-Alternate:** Two opposite phenolic units are on one side, and the other two are on the opposite side.

The four primary conformations of a substituted calix[7]arene.

Characterization of Conformation

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is the most powerful tool for studying calixarene conformation in solution.^{[7][9]} The symmetry of the conformation dictates the complexity of the ¹H NMR spectrum. For a 1-methoxycalix[7]arene in the rigid cone conformation, one would expect a complex pattern of distinct signals for the aromatic and methylene bridge protons due to the molecule's lower symmetry. In contrast, a rapidly inverting system would show time-averaged, simpler signals. Variable-temperature (VT) NMR can be

used to study the kinetics of conformational inversion, with the coalescence of signals at higher temperatures indicating rapid exchange.[11]

X-ray Crystallography: This technique provides an unambiguous determination of the calixarene's conformation in the solid state.[12][13] It is the gold standard for structural elucidation, revealing precise bond lengths, angles, and the arrangement of the molecule in the crystal lattice.[12][14][15] Obtaining a single crystal suitable for diffraction is often the most challenging step.[12][13]

Host-Guest Chemistry: The Basis for Application

The central cavity of a 1-methoxycalixarene allows it to act as a host, encapsulating guest molecules through non-covalent interactions such as van der Waals forces, hydrophobic interactions, and π - π stacking.[16] This molecular recognition is the foundation of its use in drug delivery and sensing.[17][18][19]

The methoxy group influences the binding properties by:

- **Modifying Cavity Shape:** It can alter the effective depth and shape of the binding pocket.
- **Altering Electronics:** The ether oxygen can act as a hydrogen bond acceptor or coordinate with metal cations.
- **Providing an Anchor Point:** It serves as a synthetic handle for attaching other functional groups to build more complex, targeted systems.

Thermodynamics of Binding

The strength and nature of host-guest interactions are quantified by thermodynamic parameters, which can be determined experimentally using techniques like Isothermal Titration Calorimetry (ITC).[20][21][22]

Parameter	Description	Significance
Association Constant (K_a)	The equilibrium constant for the formation of the host-guest complex.	A higher K_a indicates stronger, more stable binding.
Gibbs Free Energy (ΔG)	The overall energy change upon binding ($\Delta G = -RT\ln K_a$).	A negative value indicates a spontaneous binding process. [23]
Enthalpy (ΔH)	The heat released or absorbed during binding.	Reflects the energy of bond formation (e.g., hydrogen bonds, van der Waals). [20][23]
Entropy (ΔS)	The change in disorder of the system upon binding.	Often driven by the release of ordered water molecules from the host cavity and guest surface (the hydrophobic effect). [20][23]

Table 1: Key Thermodynamic Parameters in Host-Guest Chemistry.

Applications in Drug Development

The ability of 1-methoxycalixarenes and related derivatives to encapsulate drug molecules is of significant interest to drug development professionals. [17][18][19][24]

Mechanism of Action as a Drug Carrier:

- **Encapsulation:** A poorly water-soluble drug molecule (the guest) is encapsulated within the hydrophobic cavity of the water-soluble calixarene derivative (the host).
- **Improved Bioavailability:** The resulting host-guest complex has improved aqueous solubility, which can enhance the drug's bioavailability. [18][19]
- **Protection and Controlled Release:** The calixarene can protect the drug from degradation in the biological environment. The drug can then be released at the target site, potentially triggered by local changes in pH or temperature, which alter the binding equilibrium. [17][18]

This targeted delivery can increase therapeutic efficacy while reducing systemic side effects.
[18]

The encapsulation of an anticancer drug, for instance, can help shield healthy tissues from its cytotoxic effects, releasing the active agent preferentially at the tumor site.[17][18][19]

Conclusion

1-Methoxycalixarenes represent a fascinating and highly versatile class of supramolecular hosts. The introduction of a single methoxy group provides a powerful means to control the molecule's conformational behavior, fine-tune the properties of its binding cavity, and introduce new functionalities. By understanding the interplay between their synthesis, conformational dynamics, and host-guest chemistry, researchers can rationally design and engineer advanced molecular systems for targeted drug delivery, sophisticated sensing applications, and beyond. The principles outlined in this guide provide a foundational framework for professionals seeking to harness the unique architectural properties of these molecular baskets.

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